

Technical Guide: Elemental Analysis & Characterization of Ethyl 4-fluoro-2-methoxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-fluoro-2-methoxybenzoate

CAS No.: 167758-90-9

Cat. No.: B6321288

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Executive Summary & Application Context

Ethyl 4-fluoro-2-methoxybenzoate (CAS: 13545-31-8) is a critical intermediate in the synthesis of EGFR tyrosine kinase inhibitors and other fluorinated bioactive scaffolds. In drug discovery, the ethyl ester is often selected over its methyl analog to modulate lipophilicity (LogP) and metabolic stability against carboxylesterases.

This guide provides a rigorous characterization protocol, comparing standard elemental analysis (Combustion) against modern alternatives (HRMS), and offering self-validating experimental workflows.

Key Chemical Properties

Property	Specification
Molecular Formula	C ₁₀ H ₁₁ FO ₃
Molecular Weight	198.19 g/mol
Physical State	Viscous oil or low-melting solid (approx. 30–35°C)
Solubility	Soluble in CHCl ₃ , DMSO, EtOAc; Insoluble in Water

Comparative Analysis: Characterization Methodologies

In the characterization of fluorinated esters, researchers must choose between Combustion Analysis (CHN) and High-Resolution Mass Spectrometry (HRMS). The following matrix objectively compares these alternatives to guide your analytical strategy.

Method A: Combustion Analysis (CHN) – The Gold Standard

- Principle: Quantitative determination of Carbon, Hydrogen, and Nitrogen via high-temperature combustion.
- Performance: Provides bulk purity assessment. Unlike spectral methods, it detects non-chromophoric impurities (e.g., inorganic salts, water, silica).
- Limitation: Fluorine can attack quartz combustion tubes, requiring specific additives (e.g., V₂O₅).

Method B: High-Resolution Mass Spectrometry (HRMS) – The Modern Alternative

- Principle: Measurement of exact mass-to-charge ratio (m/z) using Orbitrap or Q-TOF technologies.

- Performance: Confirms molecular formula with <5 ppm error. Extremely sensitive (picogram levels).
- Limitation: Does not quantify bulk purity; "blind" to inorganic contaminants.

Comparative Performance Data

Feature	Combustion Analysis (CHN)	HRMS (ESI-TOF/Orbitrap)	Quantitative NMR (qNMR)
Primary Output	% Composition (Purity Grade)	Exact Mass (Identity)	Absolute Purity (wt%)
Sample Req.	High (2–5 mg)	Low (<0.1 mg)	Medium (5–10 mg)
Fluorine Compatibility	Requires Additives (V ₂ O ₅ /WO ₃)	Native Compatibility	Native Compatibility
Accuracy	± 0.4% absolute error	< 3 ppm mass error	± 1.0% relative error
Throughput	Low (Serial analysis)	High (Flow injection)	Medium
Best For...	Final Compound Release	Early Stage Confirmation	Reference Standard Calibration

Structural Characterization Profile

The following data represents the theoretical and expected experimental values for a high-purity (>98%) sample.

A. Elemental Composition (Theoretical vs. Limits)

Formula: C₁₀H₁₁FO₃ (MW 198.19)

Element	Theoretical %	Acceptable Range (±0.4%)
Carbon (C)	60.60%	60.20 – 61.00%
Hydrogen (H)	5.59%	5.19 – 5.99%
Fluorine (F)	9.59%	Typically not combusted in standard CHN

B. Spectroscopic Signature (NMR)

The presence of the fluorine atom induces characteristic splitting patterns (coupling constants, J) in the ^1H and ^{13}C spectra.^[1]

^1H NMR (400 MHz, CDCl_3):

- δ 7.85 (dd, $J = 8.8, 6.5$ Hz, 1H): H-6 (Deshielded by $\text{C}=\text{O}$, coupled to F).
- δ 6.65–6.75 (m, 2H): H-3 and H-5 (Shielded by -OMe, complex F-coupling).
- δ 4.35 (q, $J = 7.1$ Hz, 2H): $-\text{OCH}_2\text{CH}_3$ (Ethyl ester methylene).
- δ 3.90 (s, 3H): $-\text{OCH}_3$ (Methoxy).
- δ 1.38 (t, $J = 7.1$ Hz, 3H): $-\text{OCH}_2\text{CH}_3$ (Ethyl ester methyl).

^{19}F NMR (376 MHz, CDCl_3):

- δ -105.5 (m): Single signal, multiplet due to H-coupling.

Experimental Protocols

Protocol 1: Optimized CHN Analysis for Fluorinated Samples

- Objective: Prevent low carbon readings caused by C-F bond stability and quartz tube etching.
- Reagents: Vanadium Pentoxide (V_2O_5) or Tungsten Trioxide (WO_3) as combustion aids.

Step-by-Step Workflow:

- Instrument Prep: Purge the elemental analyzer (e.g., Thermo FlashSmart or Elementar vario) with Helium. Set furnace temperature to 980°C (higher than standard 950°C to ensure C-F bond rupture).
- Weighing: Accurately weigh 2.0 ± 0.1 mg of **Ethyl 4-fluoro-2-methoxybenzoate** into a tin capsule using a microbalance (readability 0.001 mg).

- Additive: Add 5–10 mg of V_2O_5 powder directly over the sample in the capsule.
 - Causality: V_2O_5 acts as an oxygen donor and flux, preventing the formation of stable metal fluorides and protecting the quartz combustion tube from HF attack.
- Encapsulation: Fold the tin capsule tightly to exclude atmospheric nitrogen.
- Analysis: Run the sample with an extended oxygen injection time (e.g., +5 seconds vs standard) to guarantee complete oxidation.
- Validation: Run a fluorinated standard (e.g., 4-fluorobenzoic acid) before samples.
Acceptance criteria: $\pm 0.3\%$ of theoretical.

Protocol 2: Self-Validating Synthesis & Workup (Fischer Esterification)

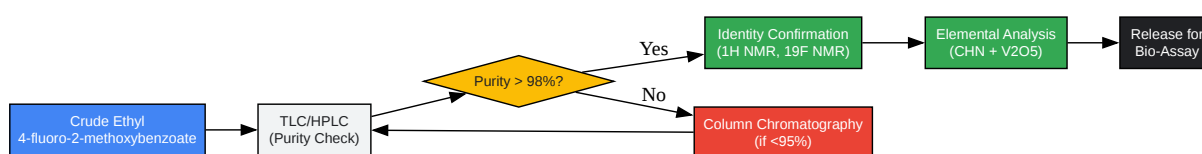
- Objective: Synthesize the target ester with built-in purity checks.
- Reaction: Dissolve 4-fluoro-2-methoxybenzoic acid (1.0 eq) in anhydrous Ethanol (10 vol). Add conc. H_2SO_4 (0.1 eq). Reflux for 12 hours.
- Monitor: Check via TLC (20% EtOAc/Hexane). The acid ($R_f \sim 0.2$)^[1] should disappear; the ester ($R_f \sim 0.6$) appears.^[2]
- Workup (The Purity Step):
 - Concentrate ethanol. Dissolve residue in EtOAc.
 - Wash 1: Saturated $NaHCO_3$ (x2). Crucial: Removes unreacted acid.
 - Wash 2: Brine.
 - Dry: Na_2SO_4 .^[3]
- Isolation: Evaporate solvent. If oil persists, dry under high vacuum (<1 mbar) for 4 hours to remove trace ethanol (which interferes with CHN analysis).

Visualization of Analytical Logic

The following diagrams illustrate the logical flow for characterization and the structural connectivity verification.

Diagram 1: Characterization Decision Tree

This workflow ensures no sample is released without passing critical quality gates.

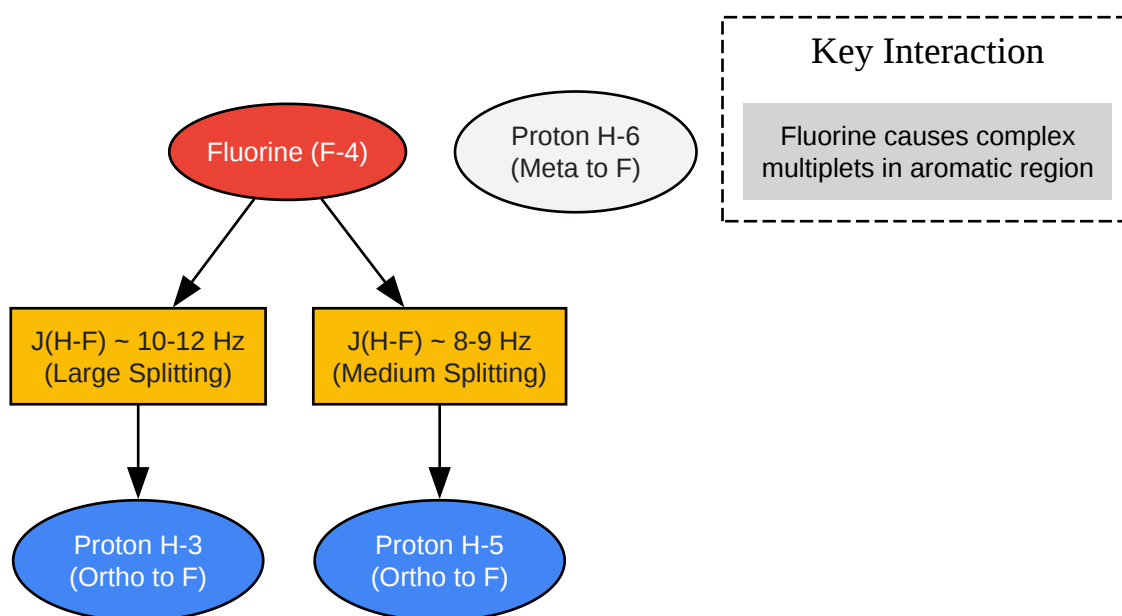


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Caption: Analytical workflow prioritizing purity verification before expensive elemental analysis.

Diagram 2: NMR Coupling Logic

Visualizing the specific splitting patterns caused by the Fluorine atom.



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Caption: ^1H - ^{19}F Coupling interactions defining the aromatic region of the NMR spectrum.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 24888299, **Ethyl 4-fluoro-2-methoxybenzoate**. Retrieved from [[Link](#)]
- LassBio (UFRJ). Comparative chemical and biological hydrolytic stability of homologous esters. (Context on Methyl vs Ethyl ester stability). Retrieved from [[Link](#)]

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](#)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](#)]
- 3. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
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